

Technical Overview: Molecular Weight of 1-Isocyano-4-methoxy-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Isocyano-4-methoxy-2-nitrobenzene

Cat. No.: B7890201

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This document provides a detailed analysis of the molecular weight for the chemical compound **1-Isocyano-4-methoxy-2-nitrobenzene**, a crucial parameter for researchers and professionals in the fields of drug development and chemical synthesis.

Molecular Composition and Weight

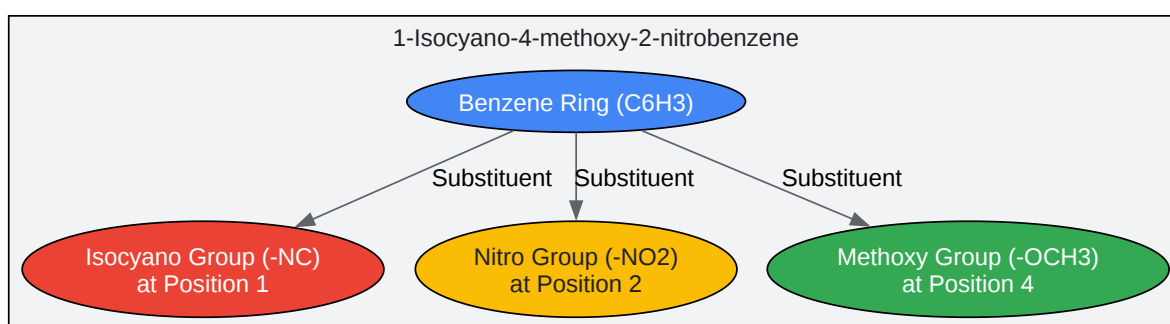
The molecular formula for **1-Isocyano-4-methoxy-2-nitrobenzene** is C₈H₆N₂O₃. The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen	H	6	1.008	6.048
Nitrogen	N	2	14.007	28.014
Oxygen	O	3	15.999	47.997
Total				178.147

The calculated molecular weight of **1-Isocyano-4-methoxy-2-nitrobenzene** is approximately 178.14 g/mol [1]. This value is consistent for its isomers, such as 1-isocyano-2-methoxy-4-nitrobenzene, which shares the same molecular formula[1].

Logical Structure of 1-Isocyano-4-methoxy-2-nitrobenzene

The following diagram illustrates the logical relationship of the functional groups attached to the central benzene ring, which defines the compound's identity and, consequently, its molecular formula and weight.



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Caption: Functional group arrangement in **1-Isocyano-4-methoxy-2-nitrobenzene**.

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References

- 1. echemi.com [echemi.com]
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